

# Technical Support Center: Phase Separation in Liquid Foundations Containing Diisostearyl Malate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisostearyl malate*

Cat. No.: *B1593918*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering phase separation in liquid foundation formulations containing **diisostearyl malate**.

## Frequently Asked Questions (FAQs)

Q1: What is **diisostearyl malate** and what is its primary function in a liquid foundation?

**Diisostearyl malate** is an ester of isostearyl alcohol and malic acid. In liquid foundations, it serves multiple functions:

- **Emollient:** It provides a moisturizing and conditioning effect on the skin, leaving it feeling soft and smooth.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Pigment Dispersant:** It aids in the uniform distribution of pigments within the formulation, which is crucial for consistent color application.[\[1\]](#)[\[4\]](#)
- **Binder:** It helps the pigments and other solid components adhere to the skin.
- **Texture Enhancer:** It contributes to a desirable skin feel, enhancing the slip and spreadability of the foundation.[\[3\]](#)[\[5\]](#)

Q2: What are the common signs of phase separation in a liquid foundation?

Phase separation can manifest in several ways:

- Creaming: The formation of a concentrated layer of the dispersed phase (oil) at the top of the emulsion.
- Sedimentation: The settling of pigments or other dense ingredients at the bottom of the container.<sup>[6]</sup>
- Coalescence: The merging of dispersed droplets, leading to the formation of larger droplets and eventual breaking of the emulsion.
- Oiling Off: The appearance of a distinct layer of oil on the surface of the foundation.

Q3: Can **diisostearyl malate** contribute to phase separation?

While **diisostearyl malate** is generally a beneficial ingredient for stability due to its pigment dispersing properties, an imbalance in the formulation can lead to instability.<sup>[1]</sup> High concentrations of any oil-phase ingredient, including **diisostearyl malate**, without adequate emulsification can disrupt the emulsion and cause phase separation. The overall balance of the oil phase, water phase, and emulsifier system is critical.

## Troubleshooting Guide

Issue: My liquid foundation formulation with **diisostearyl malate** is showing signs of creaming.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Insufficient Emulsifier Concentration	Increase the concentration of your primary and/or co-emulsifier. A higher oil load, which includes diisostearyl malate, requires a sufficient amount of emulsifier to adequately surround the oil droplets and prevent them from coalescing.
Incorrect Hydrophilic-Lipophilic Balance (HLB) of the Emulsifier System	The HLB of your emulsifier system must be optimized for the specific oils in your formulation. Diisostearyl malate, along with other emollients, will contribute to the required HLB of the oil phase. Adjust the ratio of your high and low HLB emulsifiers to achieve the optimal HLB for your system.
High Concentration of Diisostearyl Malate	While diisostearyl malate has a wide usage range (1-80%), a very high concentration can increase the oil phase volume significantly. <sup>[4]</sup> Consider reducing the concentration of diisostearyl malate or other emollients in the oil phase and replacing it with a portion of the continuous phase or a lighter emollient.
Inadequate Homogenization	Insufficient shear during the emulsification process can result in large oil droplets that are more prone to creaming. Increase the homogenization speed or time. Ensure your mixing equipment is appropriate for the batch size and viscosity of the formulation.
Low Viscosity of the Continuous Phase	A low-viscosity external phase (water phase in an O/W emulsion) can allow oil droplets to move more freely and coalesce. Consider adding a thickener or stabilizer (e.g., xanthan gum, carbomer) to the aqueous phase to increase its viscosity and impede droplet movement.

Issue: I am observing pigment settling in my foundation containing **diisostearyl malate**.

## Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps
Poor Pigment Dispersion	Diisostearyl malate is a good pigment wetting agent, but it may not be sufficient on its own, especially with high pigment loads.[4] Ensure pigments are properly wetted and dispersed in a portion of the oil phase (including diisostearyl malate) before being incorporated into the main batch. The use of a dedicated dispersing agent may be necessary.
Inadequate Suspension Properties	The viscosity of the foundation may be too low to keep the dense pigment particles suspended. Increase the concentration of suspending agents or thickeners in the formula.
Pigment Agglomeration	Pigment particles can clump together (agglomerate) if not properly dispersed, leading to faster settling. Evaluate the milling process of your pigment grind. The use of surface-treated pigments can also improve dispersion and reduce agglomeration.

## Experimental Protocols

### Protocol 1: Preparation of an Oil-in-Water (O/W) Liquid Foundation

This protocol outlines the preparation of a basic O/W liquid foundation and can be used to evaluate the impact of varying concentrations of **diisostearyl malate**.

## Materials and Equipment:

- Beakers
- Water bath

- Overhead propeller mixer
- Homogenizer
- Weighing scale

Formulation:

Phase	Ingredient	Function	% w/w (Example)
A (Water Phase)	Deionized Water	Vehicle	q.s. to 100
Glycerin	Humectant	3.00	
Xanthan Gum	Thickener	0.20	
B (Oil Phase)	Diisostearyl Malate	Emollient, Dispersant	5.00 - 15.00
Caprylic/Capric Triglyceride	Emollient	5.00	
Cetearyl Alcohol	Thickener, Emulsifier	2.00	
Glyceryl Stearate	Emulsifier	2.00	
Polysorbate 60	Emulsifier	1.50	
C (Pigment Phase)	Titanium Dioxide	Pigment	8.00
Yellow Iron Oxide	Pigment	0.80	
Red Iron Oxide	Pigment	0.30	
Black Iron Oxide	Pigment	0.10	
Diisostearyl Malate	Dispersing Agent	2.00	
D (Preservative Phase)	Phenoxyethanol	Preservative	1.00

Procedure:

- **Water Phase (A):** In a main beaker, combine deionized water and glycerin. Sprinkle in xanthan gum while mixing with a propeller mixer to avoid clumping. Heat to 75°C.
- **Oil Phase (B):** In a separate beaker, combine all ingredients of the oil phase and heat to 75°C while mixing until all components are melted and uniform.
- **Pigment Phase (C):** In a small beaker, combine the pigments with **diisostearyl malate**. Mix until pigments are fully wetted.
- **Emulsification:** Add the oil phase (B) to the water phase (A) under continuous propeller mixing. Mix for 15-20 minutes.
- **Homogenization:** Homogenize the emulsion at a moderate speed for 5-10 minutes to reduce the droplet size.
- **Pigment Addition:** Add the pigment phase (C) to the emulsion and mix until the color is uniform.
- **Cooling:** Begin cooling the batch while stirring.
- **Preservative Addition:** At a temperature below 40°C, add the preservative phase (D) and mix until uniform.
- **Final Adjustments:** Adjust pH if necessary and bring the batch to a final weight with deionized water.

## Protocol 2: Stability Testing of Liquid Foundation

This protocol describes accelerated stability tests to evaluate the physical stability of the prepared foundation formulations.

### 1. Thermal Stability:

- Place samples of the foundation in ovens at 40°C and 50°C.
- Observe the samples at 24 hours, 1 week, 2 weeks, 1 month, and 3 months for any signs of phase separation, color change, or changes in texture.

## 2. Freeze-Thaw Cycle Stability:

- Subject the samples to three to five cycles of freezing and thawing.
- One cycle consists of 24 hours at -10°C followed by 24 hours at 25°C.
- After the cycles are complete, visually inspect the samples for phase separation, crystallization, or textural changes.

## 3. Centrifugation Test:

- Place a sample of the foundation in a centrifuge tube.
- Centrifuge at 3000 rpm for 30 minutes.
- Observe the sample for any signs of creaming or pigment settling. This is a quick way to assess emulsion stability.

# Quantitative Data Presentation

The following tables present hypothetical data from an experiment evaluating the effect of **diisostearyl malate** concentration on foundation stability.

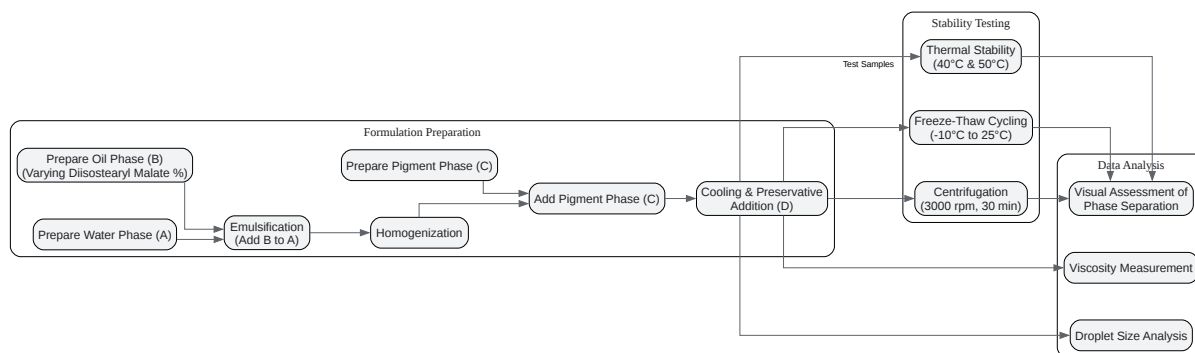
Table 1: Effect of **Diisostearyl Malate** Concentration on Viscosity and Droplet Size

Diisostearyl Malate (%)	Initial Viscosity (cP)	Mean Droplet Size (µm)
5.0	3500	2.5
10.0	3800	2.8
15.0	4200	3.5

Table 2: Accelerated Stability Testing Results (4 weeks at 40°C)

Diisostearyl Malate (%)	Creaming Layer Height (mm)	Pigment Settling	Overall Stability
5.0	0	None	Stable
10.0	< 1	Slight	Acceptable
15.0	3	Moderate	Unstable

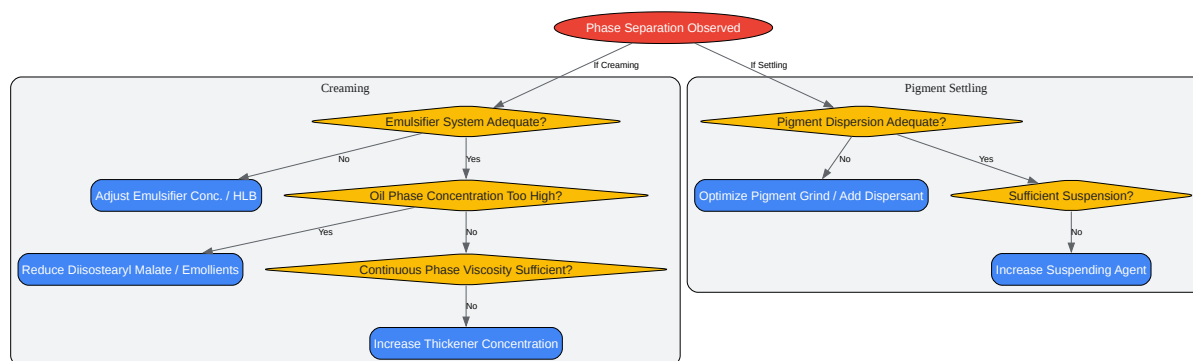
## Visualizations



[Click to download full resolution via product page](#)



Caption: Experimental workflow for preparing and testing liquid foundation stability.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for addressing phase separation in liquid foundations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. paulaschoice.se [paulaschoice.se]
- 2. Diisostearyl Malate | Cosmetic Ingredients Guide [ci.guide]
- 3. News - How Does Diisostearyl Malate Revolutionize Modern Makeup? [uniproma.com]
- 4. cdfsupplies.com [cdfsupplies.com]
- 5. Diisostearyl Malate Widely Used in Cosmetics And Personal Care Products - Industry News - News [mobelbiochem.com]
- 6. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- To cite this document: BenchChem. [Technical Support Center: Phase Separation in Liquid Foundations Containing Diisostearyl Malate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593918#addressing-phase-separation-in-liquid-foundations-containing-diisostearyl-malate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)